

Technical Deep Dive: (3R)-3-Fluoropyrrolidine-1-carbonyl Chloride

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Compound of Interest

Compound Name: (3R)-3-fluoropyrrolidine-1-carbonyl chloride

Cat. No.: B13448057

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Executive Summary

(3R)-3-fluoropyrrolidine-1-carbonyl chloride is a reactive electrophilic intermediate employed in the synthesis of high-value pharmaceutical candidates. Unlike its stable hydrochloride salt precursor, this carbamoyl chloride derivative is typically generated in situ to serve as a "chiral handle," introducing the (3R)-3-fluoropyrrolidine moiety into drug scaffolds.

Its strategic value lies in the fluorine gauche effect, a stereoelectronic phenomenon that pre-organizes the pyrrolidine ring conformation, potentially reducing the entropic penalty upon binding to protein targets (e.g., DPP-4, kinases).

Key Attribute	Technical Specification
Chemical Role	Chiral Electrophile (Carbamoylation Agent)
Primary Precursor	(3R)-3-Fluoropyrrolidine HCl (CAS 136725-55-8)
Reactive Group	Carbamoyl Chloride (-N-CO-Cl)
Stereochemistry	(R)-Enantiomer; Fluorine at C3
Key Application	Synthesis of Urea/Carbamate-linked Kinase Inhibitors

Chemical Identity & Structural Analysis[3]

Chemical Structure

The molecule consists of a five-membered pyrrolidine ring with a fluorine atom at the 3-position in the R-configuration.[1] The nitrogen atom is functionalized with a chlorocarbonyl group, activating it for nucleophilic attack.

- IUPAC Name: (3R)-3-fluoro-1-(chlorocarbonyl)pyrrolidine
- Molecular Formula: C₅H₇ClFNO
- Molecular Weight: 151.57 g/mol
- SMILES: F[C@H]1CCN(C(=O)Cl)C1

Stereoelectronic Effects: The "Fluorine Gauche Effect"

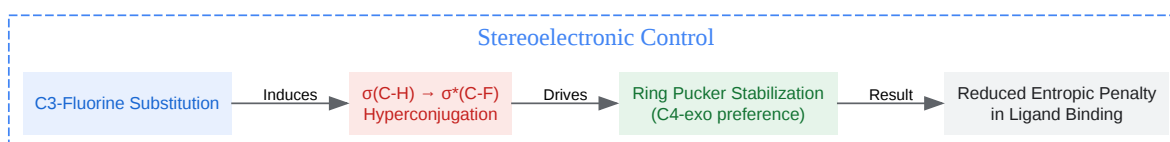
In medicinal chemistry, replacing a hydrogen with fluorine is not merely a steric or electrostatic change; it fundamentally alters the ring's shape.

- Conformational Bias: In (3R)-3-fluoropyrrolidine derivatives, the C–F bond prefers to be gauche to the adjacent C–N bond rather than anti. This is due to the hyperconjugative donation from the

orbital into the low-lying

orbital.

- Impact: This effect stabilizes a specific ring pucker (typically the C4-exo envelope). When this pre-organized conformation matches the bioactive conformation required by a target enzyme, binding affinity is significantly increased compared to the non-fluorinated analog.



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Caption: The causal chain of the fluorine gauche effect in optimizing drug-target binding interactions.

Synthesis & Manufacturing Protocols

Due to the moisture sensitivity of carbamoyl chlorides, this compound is rarely isolated in large quantities for long-term storage. It is standard practice to synthesize it in situ or immediately prior to use.

The Triphosgene Protocol (Lab Scale)

This method is preferred over using gaseous phosgene due to safety and ease of handling solid triphosgene.[2]

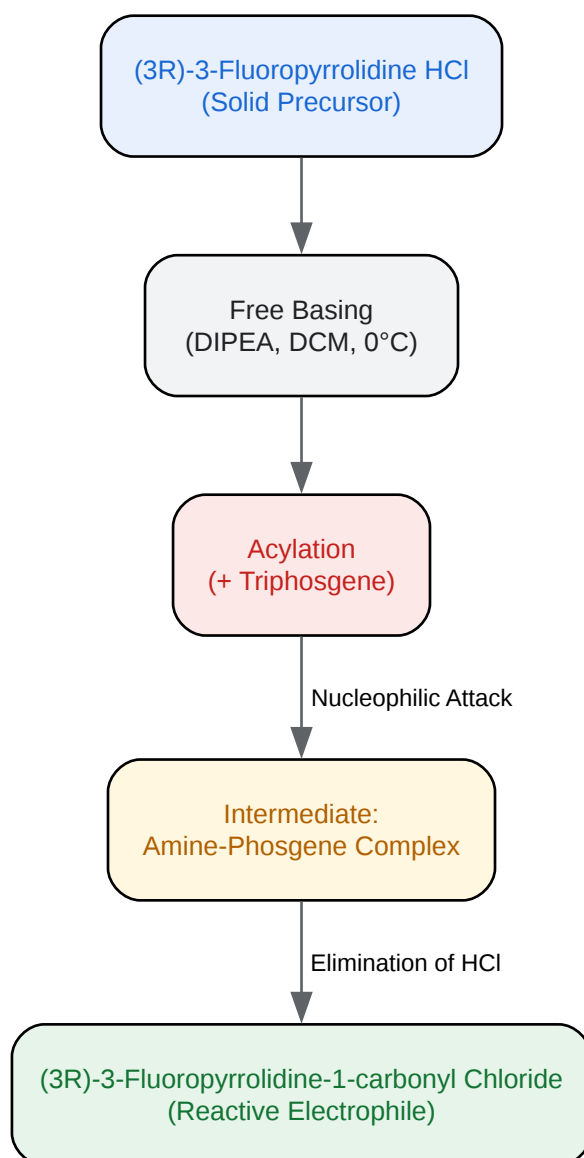
Reagents:

- (3R)-3-Fluoropyrrolidine HCl (1.0 equiv)[1]
- Triphosgene (0.35 equiv)
- Dichloromethane (DCM) or Tetrahydrofuran (THF) (Anhydrous)

- Diisopropylethylamine (DIPEA) or Triethylamine (2.2 equiv)

Step-by-Step Methodology:

- Preparation: Charge a flame-dried round-bottom flask with (3R)-3-fluoropyrrolidine HCl and anhydrous DCM under an inert atmosphere (N₂ or Ar).
- Base Addition: Cool the suspension to 0°C. Add DIPEA dropwise. The mixture will become homogenous as the free amine is liberated.
- Triphosgene Addition: Dissolve triphosgene in a minimal amount of DCM. Add this solution dropwise to the amine mixture at 0°C over 30 minutes. Caution: Exothermic reaction.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Conversion can be monitored by converting an aliquot to a methyl carbamate (quench with methanol) and analyzing via LC-MS.
- Workup: For in situ use, the solution is often used directly. If isolation is required, remove solvent under reduced pressure (avoiding moisture) to yield the crude carbamoyl chloride as an oil/semisolid.



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Caption: Synthesis pathway converting the stable HCl salt to the reactive carbamoyl chloride via triphosgene.

Reactivity Profile & Applications

The carbonyl chloride moiety is a "hard" electrophile. It reacts predominantly with nucleophiles containing active hydrogens (amines, alcohols, thiols).

Primary Reaction: Urea Formation

The most common application is coupling with an aromatic amine (aniline) to form a urea linkage. This motif is prevalent in kinase inhibitors where the urea hydrogens form critical H-bonds with the kinase "hinge" region or the "gatekeeper" residue.

General Reaction:

Application in Drug Discovery[3][6]

- Kinase Inhibitors: Used to synthesize analogs of Aurora Kinase inhibitors (e.g., imidazo[1,2-a]pyrazine derivatives) where the fluoropyrrolidine improves metabolic stability and solubility compared to a simple pyrrolidine or piperidine.
- DPP-4 Inhibitors: The (3R)-fluoropyrrolidine motif is a bioisostere for the cyanopyrrolidine warhead found in drugs like Vildagliptin, offering different pharmacokinetic profiles.

Handling, Safety, and Stability

WARNING: Carbamoyl chlorides are corrosive, lachrymators, and potential carcinogens. They hydrolyze to release HCl and the secondary amine.

- Moisture Sensitivity: Highly sensitive. Hydrolysis generates HCl gas. Must be stored under Argon/Nitrogen.
- Corrosivity: Causes severe skin burns and eye damage.[3]
- PPE Requirements: Double nitrile gloves, chemical splash goggles, and a functioning fume hood are mandatory.
- Neutralization: Spills should be treated with a dilute solution of aqueous ammonia or sodium bicarbonate to hydrolyze the chloride safely.

References

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